

# 1,2-Dibromo-3,3-dimethylbutane safety precautions and SDS

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## Compound of Interest

Compound Name: **1,2-Dibromo-3,3-dimethylbutane**

Cat. No.: **B1595081**

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## Technical Support Center: 1,2-Dibromo-3,3-dimethylbutane

This technical support guide provides essential safety information, handling procedures, and troubleshooting advice for researchers, scientists, and drug development professionals working with **1,2-Dibromo-3,3-dimethylbutane** (CAS No. 640-21-1).

## Safety Data Sheet (SDS) Summary

Below is a summary of the key safety and property information for **1,2-Dibromo-3,3-dimethylbutane**.

Property	Value	Source
Molecular Formula	C6H12Br2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	243.97 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless liquid	<a href="#">[3]</a>
Boiling Point	73 °C @ 3 mm Hg	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	1.61 g/mL at 25 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Refractive Index	n20/D 1.5053	<a href="#">[4]</a> <a href="#">[5]</a>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed <a href="#">[2]</a>
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin <a href="#">[2]</a>
Skin Corrosion/Irritation	2	H315: Causes skin irritation <a href="#">[2]</a>
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation <a href="#">[2]</a>
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled <a href="#">[2]</a>
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation <a href="#">[2]</a>

## Troubleshooting Guide & FAQs

This section addresses specific issues that users might encounter during their experiments with **1,2-Dibromo-3,3-dimethylbutane**.

**Q1:** My reaction involving **1,2-Dibromo-3,3-dimethylbutane** is turning dark, is this normal?

**A1:** Discoloration can indicate decomposition or side reactions. **1,2-Dibromo-3,3-dimethylbutane** can be sensitive to light and air, which may cause it to degrade over time, releasing bromine and leading to a yellowish or brownish color. Consider the following:

- Purity of Reagents: Ensure the purity of your starting material and solvents.
- Inert Atmosphere: If the reaction is sensitive to oxidation, conduct it under an inert atmosphere (e.g., nitrogen or argon).
- Temperature Control: Exothermic reactions can lead to decomposition. Ensure proper temperature control of your reaction vessel.

**Q2:** I observe low yield in my substitution reaction with **1,2-Dibromo-3,3-dimethylbutane**. What could be the cause?

**A2:** Low yields can be attributed to several factors:

- Steric Hindrance: The bulky tert-butyl group in **1,2-Dibromo-3,3-dimethylbutane** can sterically hinder the approach of nucleophiles, slowing down the reaction rate. Consider using a stronger nucleophile or more forcing reaction conditions (e.g., higher temperature, longer reaction time), but be mindful of potential side reactions like elimination.
- Elimination Side Reactions: The presence of a strong base can promote the elimination of HBr to form an alkene, competing with the desired substitution reaction. Carefully select your base and reaction conditions to favor substitution.
- Reagent Purity: Impurities in the **1,2-Dibromo-3,3-dimethylbutane** or other reagents can interfere with the reaction.

Q3: What are the best practices for storing **1,2-Dibromo-3,3-dimethylbutane**?

A3: To ensure the stability and purity of **1,2-Dibromo-3,3-dimethylbutane**, follow these storage guidelines:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[7\]](#)
- Protect from light to prevent degradation.

Q4: How should I properly dispose of waste containing **1,2-Dibromo-3,3-dimethylbutane**?

A4: Waste containing this chemical should be treated as hazardous.

- Collect waste in a suitable, closed container labeled for disposal.[\[6\]](#)
- Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)
- Do not let the chemical enter drains or the environment.[\[6\]](#)

## Experimental Protocols

# Representative Experimental Workflow: Nucleophilic Substitution

This protocol describes a general procedure for a nucleophilic substitution reaction using **1,2-Dibromo-3,3-dimethylbutane** as an alkylating agent.

Objective: To synthesize a new compound via nucleophilic attack on **1,2-Dibromo-3,3-dimethylbutane**.

## Materials:

- **1,2-Dibromo-3,3-dimethylbutane**
- Nucleophile (e.g., sodium azide, sodium cyanide)
- Anhydrous polar aprotic solvent (e.g., DMF, DMSO)
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

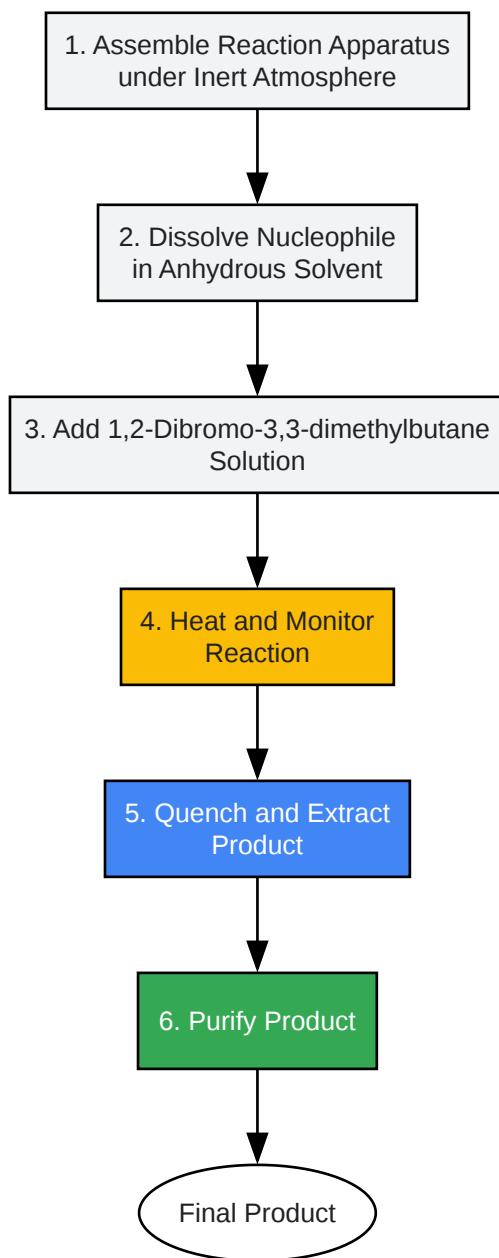
## Procedure:

- Set up the reaction apparatus under an inert atmosphere.
- In a round-bottom flask, dissolve the nucleophile in the anhydrous solvent.
- Slowly add a solution of **1,2-Dibromo-3,3-dimethylbutane** in the same solvent to the flask at room temperature with stirring.
- Heat the reaction mixture to the desired temperature and monitor the reaction progress using an appropriate technique (e.g., TLC, GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by adding water or an appropriate aqueous solution.

- Extract the product with a suitable organic solvent.
- Wash the organic layer, dry it over an anhydrous salt (e.g., MgSO<sub>4</sub>), and concentrate it under reduced pressure.
- Purify the crude product using techniques such as column chromatography or distillation.

## Visualizations

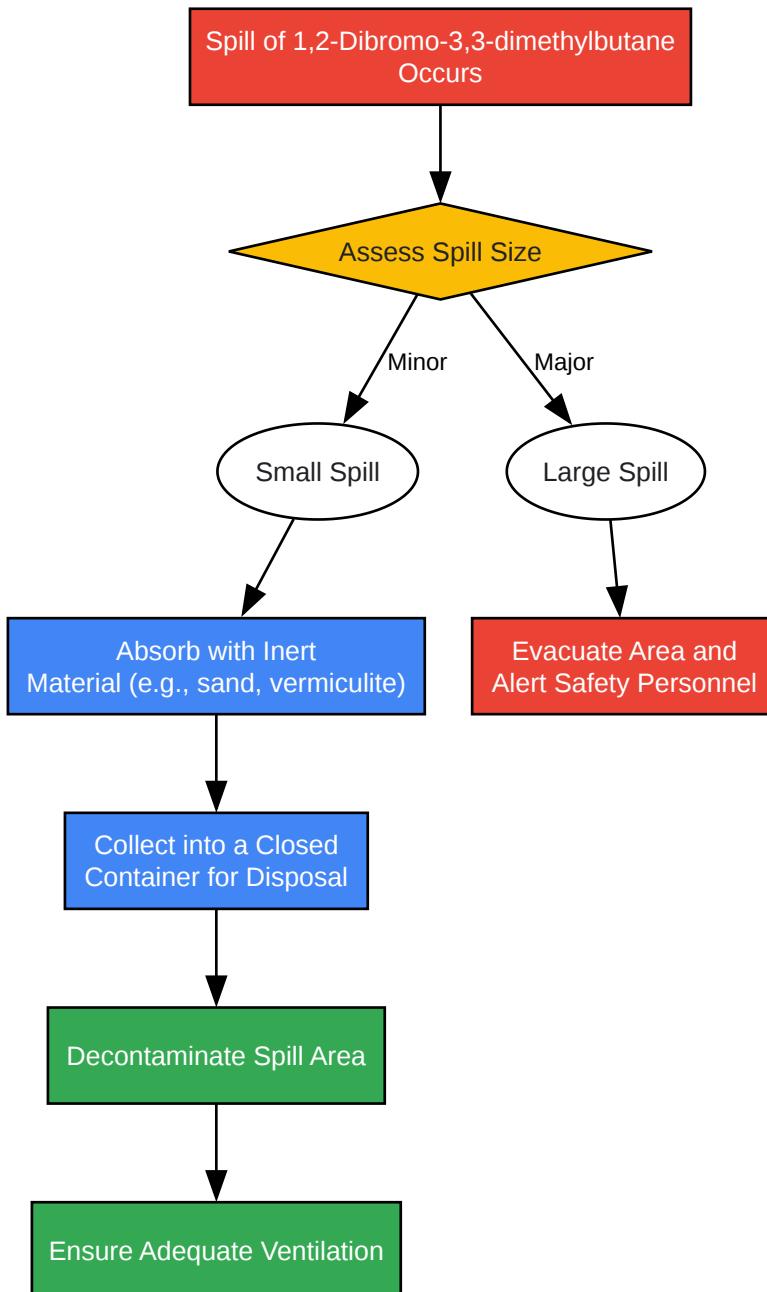
### Experimental Workflow Diagram



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Caption: A typical experimental workflow for a nucleophilic substitution reaction.

## Spill Response Logic Diagram

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Caption: Decision-making workflow for responding to a chemical spill.

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## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 1,2-Dibromo-3,3-dimethylbutane | C6H12Br2 | CID 317067 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nbinfo.com [nbinfo.com]
- 4. 1,2-DIBROMO-3,3-DIMETHYLBUTANE | 640-21-1 [chemicalbook.com]
- 5. 3,3-DIMETHYL-1,2-DIBROMOBUTANE [chembk.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
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